

1,2-Epoxy-10(14)-furanogermacren-6-one CAS number and chemical structure

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Compound of Interest

Compound Name: 1,2-Epoxy-10(14)-
furanogermacren-6-one

Cat. No.: B15591294

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In-Depth Technical Guide: 1,2-Epoxy-10(14)-furanogermacren-6-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the sesquiterpene lactone, **1,2-Epoxy-10(14)-furanogermacren-6-one**. It details its chemical identity, including its CAS number and structure, and summarizes its physicochemical properties. This document also explores the potential biological activity of this compound, drawing parallels with related furanogermacrenes and their known effects on cellular pathways. Detailed experimental protocols for the isolation of similar compounds from their natural sources and for assessing their cytotoxic effects are provided. Furthermore, this guide visualizes a key signaling pathway potentially modulated by this class of compounds and outlines a typical experimental workflow for its investigation.

Chemical Identity and Properties

1,2-Epoxy-10(14)-furanogermacren-6-one is a sesquiterpene lactone, a class of naturally occurring organic compounds characterized by a 15-carbon skeleton. These compounds are known for their diverse biological activities.

Property	Value	Reference
CAS Number	383368-24-9	[1]
Chemical Formula	C ₁₅ H ₁₈ O ₃	[1]
Molecular Weight	246.3 g/mol	[1]
Appearance	Oil	
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Storage	2-8°C in a closed container, away from light and moisture	[2]

Chemical Structure:

The chemical structure of **1,2-Epoxy-10(14)-furanogermacren-6-one** is characterized by a germacrane skeleton containing an epoxide ring, a furan ring, and a ketone group. The SMILES notation for this structure is CC1CC2C(O2)C(=C)CC3=C(C(=CO3)C)C(=O)C1.

Natural Occurrence

1,2-Epoxy-10(14)-furanogermacren-6-one has been identified as a constituent of the resin of plants from the Commiphora genus, specifically Commiphora kataf.[3][4] The resins of Commiphora species are rich sources of terpenoids, including a variety of furanosesquiterpenes.[3][4]

Potential Biological Activity and Signaling Pathways

While specific biological activity data for **1,2-Epoxy-10(14)-furanogermacren-6-one** is limited, the broader class of sesquiterpene lactones and related furanogermacrenes from Commiphora have demonstrated a range of biological effects, including anti-inflammatory, antimicrobial, and anticancer activities.[4]

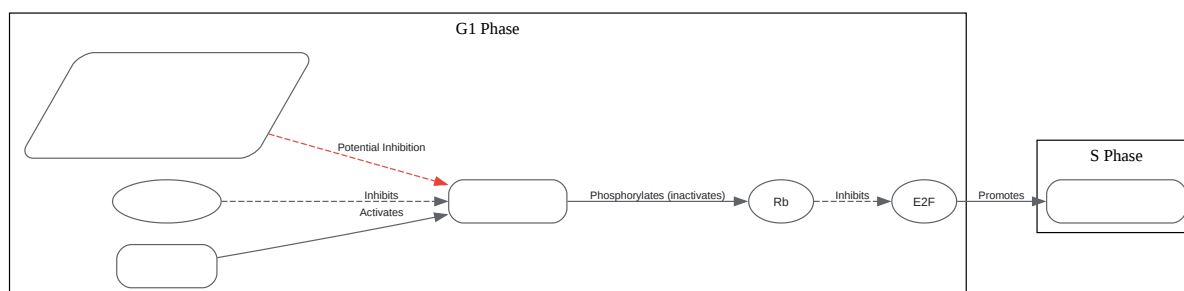
A closely related isomer, 1,2-epoxyfurano-10(15)-germacren-6-one, has been found to possess ixodicidal activity against tick larvae.

3.1. Anticancer Activity and the Cyclin D1/CDK4-Rb Signaling Pathway

Recent studies have highlighted the potential for sesquiterpene lactones to act as inhibitors of key proteins involved in cell cycle regulation, a critical aspect of cancer development. One of the most promising targets is the Cyclin D1/CDK4/6-Rb pathway, which governs the transition from the G1 to the S phase of the cell cycle.[5][6][7]

Dysregulation of this pathway is a common feature in many cancers.[7] The inhibition of the Cyclin D/CDK4-CDK6 complex prevents the phosphorylation of the retinoblastoma protein (Rb). This maintains Rb in its active, hypophosphorylated state, where it binds to the E2F transcription factor, thereby preventing the transcription of genes necessary for DNA synthesis and cell cycle progression.[5][7] This leads to cell cycle arrest in the G1 phase and can ultimately induce apoptosis (programmed cell death).

A molecular docking study has shown that other sesquiterpene lactones can bind to and inhibit the Cyclin D1/CDK4-6 complex, suggesting a potential mechanism of action for **1,2-Epoxy-10(14)-furanogermacren-6-one**. [5][6]



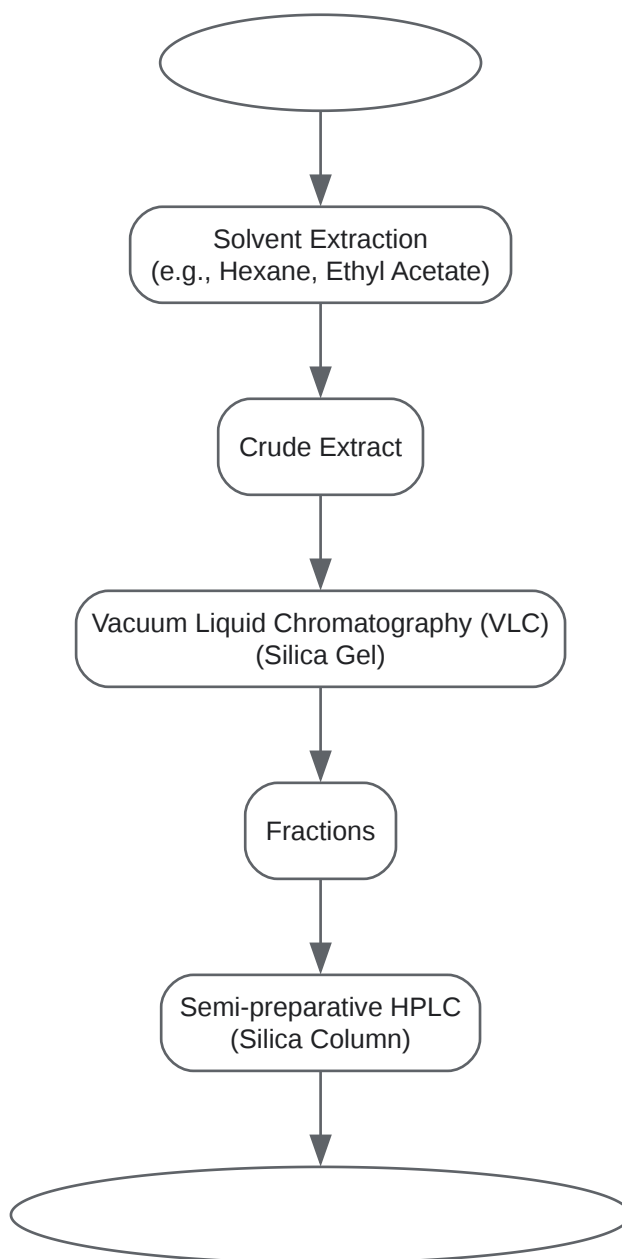
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Figure 1: Potential inhibition of the Cyclin D1/CDK4-Rb signaling pathway by a sesquiterpene lactone.

Experimental Protocols

4.1. Isolation from Commiphora Resin

The following is a general protocol for the isolation of furanogermacrenes from Commiphora resin, based on methodologies described in the literature.



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Figure 2: General workflow for the isolation of **1,2-Epoxy-10(14)-furanogermacren-6-one**.

Methodology:

- **Extraction:** The dried and ground resin is extracted with a suitable organic solvent, such as hexane or ethyl acetate, at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Vacuum Liquid Chromatography (VLC):** The crude extract is subjected to VLC on a silica gel column. Elution is performed with a gradient of solvents, typically starting with a non-polar solvent like hexane and gradually increasing the polarity with a solvent like ethyl acetate. Fractions are collected based on their polarity.
- **Semi-preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing the target compound, as identified by thin-layer chromatography (TLC), are further purified by semi-preparative HPLC using a silica gel column and an appropriate isocratic or gradient solvent system.
- **Structure Elucidation:** The structure of the isolated pure compound is confirmed by spectroscopic methods, including Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , COSY, HMQC, HMBC), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

4.2. Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure cytotoxicity.

Methodology:

- **Cell Seeding:** Cancer cells (e.g., breast cancer cell lines like MCF-7 or MDA-MB-231) are seeded in a 96-well plate at a predetermined density and allowed to adhere overnight.
- **Compound Treatment:** The cells are treated with various concentrations of **1,2-Epoxy-10(14)-furanogermacren-6-one** (typically in a logarithmic dilution series) and incubated for a specific period (e.g., 24, 48, or 72 hours). A vehicle control (e.g., DMSO) is also included.
- **MTT Addition:** After the incubation period, the medium is replaced with fresh medium containing MTT solution (e.g., 0.5 mg/mL) and incubated for 2-4 hours. During this time, viable cells with active mitochondria will reduce the yellow MTT to a purple formazan.

- **Formazan Solubilization:** The medium is removed, and a solubilizing agent (e.g., DMSO or an acidic isopropanol solution) is added to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance of the solubilized formazan is measured using a microplate reader at a specific wavelength (typically between 540 and 590 nm).
- **Data Analysis:** The absorbance values are used to calculate the percentage of cell viability relative to the vehicle control. The IC₅₀ (half-maximal inhibitory concentration) value, which is the concentration of the compound that inhibits cell growth by 50%, is then determined by plotting a dose-response curve.

Conclusion

1,2-Epoxy-10(14)-furanogermacren-6-one is a naturally occurring sesquiterpene lactone with a chemical structure that suggests potential for interesting biological activities. While specific data for this compound is still emerging, the known activities of related furanogermacrenes and other sesquiterpene lactones, particularly their ability to modulate cell cycle regulatory pathways like the Cyclin D1/CDK4-Rb pathway, make it a compelling candidate for further investigation in drug discovery and development, especially in the area of oncology. The experimental protocols outlined in this guide provide a solid foundation for researchers to isolate, identify, and evaluate the biological effects of this and similar natural products.

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